

Potential industrial applications of Diethyleneglycol diformate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Diethyleneglycol diformate

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An In-depth Technical Guide to the Industrial Applications of **Diethyleneglycol Diformate**

Introduction

Diethyleneglycol diformate (DEGDF), with the CAS number 120570-77-6, is a versatile diester recognized for its utility as an efficient, safe, and environmentally conscious organic solvent and chemical intermediate.^[1] Its unique properties, stemming from the presence of two formate groups and a flexible ether linkage, make it a valuable compound in a variety of industrial sectors, including pharmaceuticals, coatings, and polymer manufacturing.^{[1][2][3]} This document provides a comprehensive overview of its synthesis, properties, applications, and relevant experimental protocols for researchers and industry professionals.

Physicochemical Properties

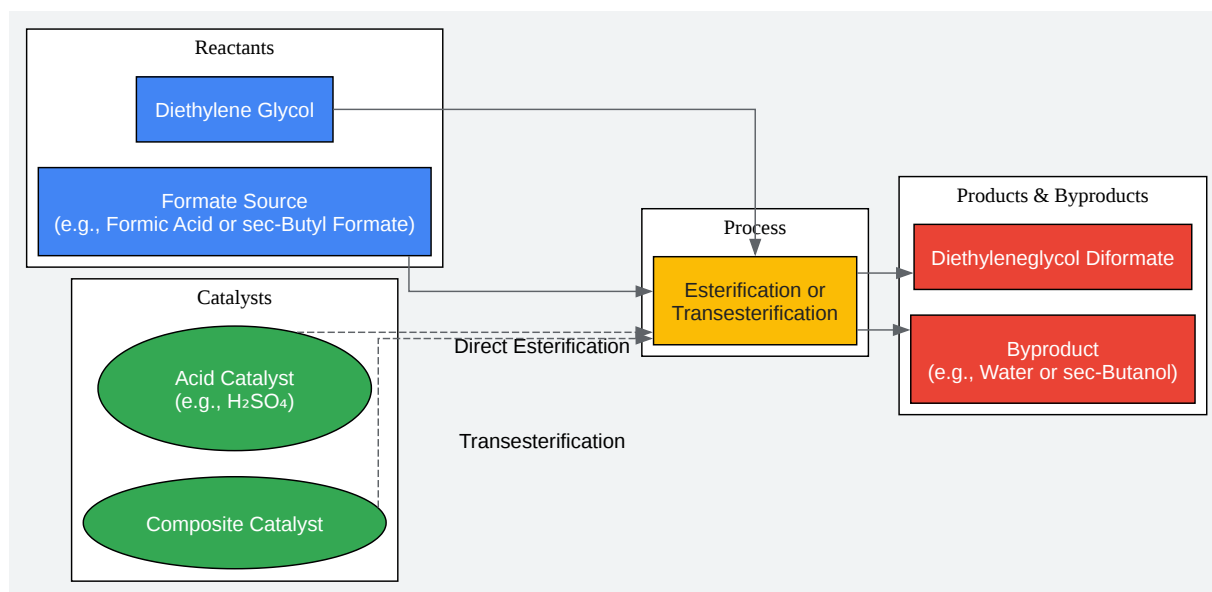
The physical and chemical characteristics of **Diethyleneglycol diformate** are summarized in the table below.

| Property | Value | Reference |
|-------------------|---|-----------|
| CAS Number | 120570-77-6 | [4] |
| Molecular Formula | C6H10O5 | [3][4] |
| Molecular Weight | 162.14 g/mol | [3][4] |
| Density | 1.147 g/cm ³ | [4] |
| Boiling Point | 209-210 °C | [4] |
| Flash Point | 99 °C | [4] |
| Solubility | Soluble in water and various organic solvents. | [2] |
| Synonyms | 2,2'-oxybis-ethanol diformate, 2-(2-formyloxyethoxy)ethyl formate | [3][4] |

Synthesis of Diethyleneglycol Diformate

The synthesis of **Diethyleneglycol diformate** is primarily achieved through two main routes: direct esterification of diethylene glycol with formic acid and transesterification.

- **Direct Esterification:** This traditional method involves the reaction of diethylene glycol with formic acid, typically in the presence of an acid catalyst like sulfuric acid, p-toluenesulfonic acid, or Lewis acids such as zinc chloride.[1][2] While effective, this process can suffer from issues related to equipment corrosion, environmental pollution from acidic wastewater, and side reactions like dehydration at high temperatures.[1]
- **Transesterification:** A more modern and efficient approach involves the transesterification of diethylene glycol with a formate ester, such as sec-butyl formate.[1] This method often employs composite catalysts, for instance, a combination of tetraisobutyl titanate and triisobutoxy aluminum, which allows for milder reaction conditions, high yields (often exceeding 90%), reduced environmental impact, and easier product purification.[1] Biocatalysis using enzymes like lipases is also an emerging green chemistry approach.[5]



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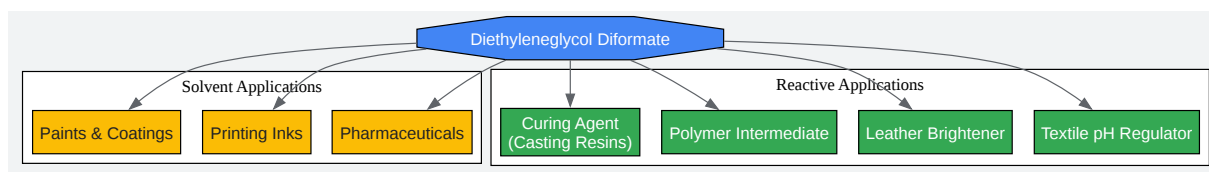
Caption: Synthesis workflow for **Diethyleneglycol diformate**.

Industrial Applications

Diethyleneglycol diformate's properties make it suitable for a range of industrial applications:

- **Solvent Systems:** It is an excellent solvent for various organic resins, particularly nitrocellulose, and is used in the formulation of nitro spray paints, printing inks, and fluorescent coatings.^[1] Its high boiling point and good solvency make it a safe and effective component in these systems.
- **Casting Resins:** It functions as an organic ester curing agent for casting resins.^[1]

- **Leather Industry:** The compound is used as a raw material for leather brighteners, contributing to the finishing and appearance of leather goods.[1]
- **Pharmaceuticals:** DEGDF is utilized in the pharmaceutical industry, likely as a solvent or an intermediate in synthetic processes.[1][3]
- **Polymers and Resins:** As a versatile building block, its dual formate groups allow for its use as an intermediate in the production of various polymers and resins.[2] It can be used in transesterification reactions to modify polymer properties, enabling the creation of advanced materials.[2]
- **Textiles:** In the textile industry, it can be used as a pH regulator during dyeing processes, offering a more stable and less corrosive alternative to common acids.[6]



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Caption: Industrial applications of **Diethyleneglycol diformate**.

Experimental Protocols

Synthesis via Composite Catalyst Transesterification

This protocol is adapted from a patented method for synthesizing **Diethyleneglycol diformate** with high yield and purity.[1]

Objective: To synthesize **Diethyleneglycol diformate** from diethylene glycol and sec-butyl formate using a composite catalyst.

Materials:

- Diethylene glycol (DEG)
- sec-Butyl formate
- Composite Catalyst (e.g., Tetraisobutyl titanate and Triisobutoxy aluminum, molar ratio 1:8)
- Distillation apparatus with a rectification tower and agitator

Procedure:

- Initial Charge: Add the composite catalyst, diethylene glycol, and sec-butyl formate into the distillation still. A suggested initial molar ratio is 0.002-0.015 (catalyst) : 1 (DEG) : 0.5-1.2 (sec-butyl formate).^[1]
- Heating and Azeotropic Distillation: Heat the mixture while agitating. The temperature at the top of the rectification tower will stabilize. Set a reflux ratio (e.g., 6-12:1) and begin to extract the azeotrope of sec-butanol and sec-butyl formate.^[1]
- Continuous Feed: Concurrently with the extraction, begin a continuous secondary feed of sec-butyl formate. The total molar ratio of sec-butyl formate to diethylene glycol should be between 3.5-5:1.^[1]
- Temperature Control: Control the temperature of the still to adjust the addition rate of sec-butyl formate, maintaining a steady reaction. Continue the reaction until the temperature in the still rises to approximately 205°C.^[1]
- Vacuum Rectification: After the reaction is complete, perform vacuum rectification on the material remaining in the still.
- Product Isolation: The final product, **Diethyleneglycol diformate**, is obtained from the bottom of the tower with a mass fraction yield reported to be over 90%.^[1]
- Solvent Recycling: The sec-butyl formate can be separated from the collected azeotrope and recycled back into the process, improving atom economy and reducing costs.^[1]

Safety and Handling

According to safety data sheets, **Diethyleneglycol diformate** is classified as harmful if swallowed and can cause severe skin and eye irritation or damage.[7][8]

- Personal Protective Equipment (PPE): Wear tightly fitting safety goggles, chemical-impermeable gloves, and fire/flame-resistant clothing.[9][10] In case of vapor or aerosol generation, use a suitable respirator.[8]
- Handling: Handle in a well-ventilated area.[9] Avoid contact with skin, eyes, and clothing, and avoid breathing vapors.[7] Use spark-proof tools and explosion-proof equipment.[10]
- Storage: Store in a cool, dry, and well-ventilated place in tightly closed containers.[9] Keep away from oxidizers.[7] The product has a shelf life of 60 months under proper storage conditions.[7]
- Spill Response: In case of a spill, isolate the area. Prevent entry into waterways and sewers. Absorb the spill with inert material like sand and collect it in suitable containers for disposal.[7][11]

Conclusion

Diethyleneglycol diformate is a chemical of significant industrial interest due to its favorable properties as a solvent and a reactive intermediate. Modern synthesis methods, particularly those employing composite catalysts, have made its production more efficient and environmentally friendly. Its applications in coatings, resins, pharmaceuticals, and textiles highlight its versatility. Continued research may further expand its utility in high-value sectors such as advanced materials and electronics.[2] Proper adherence to safety and handling protocols is essential for its responsible use in research and industrial settings.

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- To cite this document: BenchChem. [Potential industrial applications of Diethyleneglycol diformate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b057414#potential-industrial-applications-of-diethyleneglycol-diformate]

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